

A Comprehensive Technical Guide to Carbohydrazide and Its Chemical Synonyms

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Compound of Interest

Compound Name: Carbohydrazide

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For Researchers, Scientists, and Drug Development Professionals

This technical whitepaper provides an in-depth exploration of **carbohydrazide**, a versatile chemical compound with significant applications across various industries, including pharmaceuticals. This guide covers its nomenclature, chemical and physical properties, synthesis protocols, and key applications, with a focus on providing detailed, actionable information for professionals in scientific research and drug development.

Nomenclature and Chemical Identification

Carbohydrazide is known by a variety of synonyms and chemical identifiers, which are crucial for researchers to recognize when conducting literature reviews and chemical sourcing. The compound's formal IUPAC name is 1,3-Diaminourea.^{[1][2]} A comprehensive list of its alternative names and identifiers is provided below.

Table 1: Synonyms and Identifiers for **Carbohydrazide**

Type	Identifier
IUPAC Name	1,3-Diaminourea[1][2]
Common Synonyms	Carbodihydrazide, Carbonic dihydrazide, Carbonohydrazide, Carbazide, Carbohydrazine[1][2][3][4][5][6][7][8]
Other Names	N,N'-diaminourea, 4-aminosemicarbazide, Carbonyl dihydrazine, Hydrazine, carbonylbis-, Carbazic acid, hydrazide, Urea, N,N'-diamino-, 1,3-Diaminomocovina, Karbazid[2][3][4][7]
CAS Number	497-18-7[1][2][7][9]
EC Number	207-837-2[1][2][9]
UNII	W8V7FYY4WH[1][2]
ChEBI ID	CHEBI:61308[1][2]
PubChem CID	73948[1]
Molecular Formula	CH6N4O[1][2][7][9]
SMILES	C(=O)(NN)NN[2]
InChI Key	XEVRDFDBXJMZFG-UHFFFAOYSA-N[1][2][7]

Physicochemical Properties

Carbohydrazide is a white, crystalline solid at room temperature.[3] It is highly soluble in water but largely insoluble in most organic solvents like ethanol, ether, and benzene.[1][3] The compound decomposes upon melting.[1][3]

Table 2: Quantitative Physicochemical Data for **Carbohydrazide**

Property	Value
Molar Mass	90.09 g/mol [1] (90.0845 g/mol also reported[7])
Melting Point	153–154 °C (decomposes)[1][3][10]
Density	1.341 g/cm ³ [1]
Water Solubility	Very soluble[3][11]
pH (12% Solution)	8.45 ± 1.25[8][9]
Acute Toxicity (LD50)	Intraperitoneal (mouse): 167 mg/kg; Intravenous (mouse): 120 mg/kg[4]

Synthesis of Carbohydrazide: Experimental Protocols

Several methods for the synthesis of **carbohydrazide** have been established, primarily involving the reaction of a C1 precursor with hydrazine.[1]

Protocol 1: Synthesis from Urea and Hydrazine

This is a common industrial method for producing **carbohydrazide**.[1][3]

- Reaction: $\text{OC}(\text{NH}_2)_2 + 2 \text{N}_2\text{H}_4 \rightarrow \text{OC}(\text{N}_2\text{H}_3)_2 + 2 \text{NH}_3$
- Procedure:
 - Treat urea with hydrazine.
 - The reaction produces **carbohydrazide** and ammonia gas.[1][3]
 - Further purification may be required to separate the product from unreacted starting materials.

Protocol 2: Synthesis from Dialkyl Carbonates and Hydrazine Hydrate

This method proceeds in two steps and is based on the nucleophilic attack of hydrazine on the electron-deficient carbon of the carbonate.[12] A common variation uses diethyl carbonate.[13][14]

- Step 1: Formation of Alkyl Carbazate

- React a di(lower alkyl) carbonate (e.g., diethyl carbonate or dimethyl carbonate) with hydrazine hydrate in a mole ratio of approximately 1:1.[14]
- The reaction is conducted at a temperature below 80°C.[14]
- Place 354g of diethyl carbonate (3.0 mols) and 388g of 85% hydrazine hydrate (6.6 mols) in a 1-liter round-bottomed flask.[13]
- Shake the flask until a single phase is formed; the temperature will rise to about 55°C.[13]
- Distill off the alcohol co-product (e.g., ethanol) to drive the reaction forward.[14] This distillation can be performed under vacuum.[14] For the diethyl carbonate method, heating is continued for 4 hours, collecting the distillate at a vapor temperature of 80-85°C.[13]

- Step 2: Formation of **Carbohydrazide**

- Add an excess of hydrazine hydrate to the resulting alkyl carbazate.[12][14]
- Heat the mixture. For methyl hydrazinicarboxylate, hydrazine hydrate (1.1 mol) is added at 70°C.[12] For ethyl carbazate, the mixture is heated at 64° to 77°C for 8 hours.[14]
- Cool the reaction solution to induce crystallization of **carbohydrazide**. Cooling to 0°C[12] or 22°C[14] is effective.
- Filter the crystalline product using a Büchner funnel.[12]
- Wash the crude product with ethanol and dry under vacuum to obtain pure **carbohydrazide**. [12][13] Recrystallization from hot water followed by precipitation with ethanol can also be used for purification.[13]

Protocol 3: Synthesis from Methyl Ethyl Ketazine and Urea

This method presents an alternative route that avoids the direct use of hydrazine hydrate as a starting material.

- Reaction: Methyl ethyl ketazine reacts with urea at a specified temperature.[\[15\]](#)
- Procedure:
 - Combine methyl ethyl ketazine and urea, typically in a molar ratio of 2-3:1 (ketazine:urea). [\[15\]](#) The urea can be in a 25%-40% aqueous solution.[\[15\]](#)
 - Heat the mixture to drive the reaction.
 - The byproducts, ammonia and methyl ethyl ketone, can be recovered and recycled.[\[15\]](#)
 - The **carbohydrazide** product is separated from the mother liquor by centrifugation. The remaining solution can be reused in subsequent synthesis batches.[\[15\]](#)

Key Applications in Research and Industry

Carbohydrazide's unique chemical properties make it a valuable compound in various fields.

- Oxygen Scavenger: Its primary industrial use is as an oxygen scavenger in high-pressure boiler systems to prevent corrosion.[\[1\]](#)[\[3\]](#)[\[6\]](#)[\[10\]](#) It is considered a safer alternative to the toxic and potentially carcinogenic hydrazine.[\[3\]](#)[\[16\]](#) **Carbohydrazide** reacts with dissolved oxygen to form water, nitrogen, and carbon dioxide, leaving no dissolved solids in the system.[\[4\]](#)[\[10\]](#)
- Precursor in Organic Synthesis: It serves as a crucial intermediate in the synthesis of pharmaceuticals, herbicides, plant growth regulators, and dyes.[\[1\]](#)[\[3\]](#)[\[11\]](#)[\[17\]](#) Its derivatives are known to exhibit a wide range of biological activities, including anticancer, antibacterial, anti-inflammatory, and antiviral properties.[\[18\]](#)[\[19\]](#)[\[20\]](#)
- Drug Development: In the pharmaceutical industry, **carbohydrazide**'s antioxidant properties make it a potential candidate for use in drug formulations to protect active pharmaceutical

ingredients (APIs) from oxidative degradation.[21] The **carbohydrazide** motif is a key pharmacophore that can interact with biological targets.[18][20]

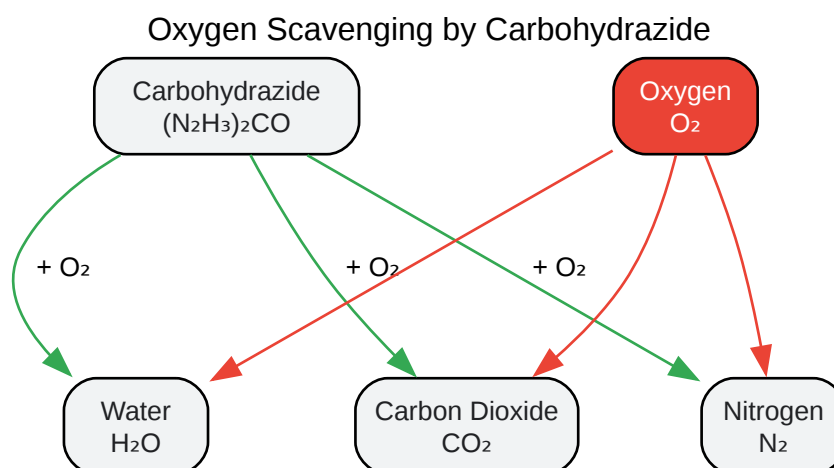
- Polymer Chemistry: It is used as a curing agent for epoxide-type resins and as a cross-linking agent for elastic fibers.[1][3][6][17]
- Other Applications: **Carbohydrazide** is also used in the development of ammunition propellants, as a stabilizer in soaps, in photography, and as a formaldehyde capture agent. [1][3][6][17]

Reaction Pathways and Mechanisms

The chemical reactivity of **carbohydrazide** is central to its applications. The following diagrams illustrate key reaction pathways.

Oxygen Scavenging Mechanism

Carbohydrazide efficiently removes dissolved oxygen from water, which is critical for preventing corrosion in boiler systems.

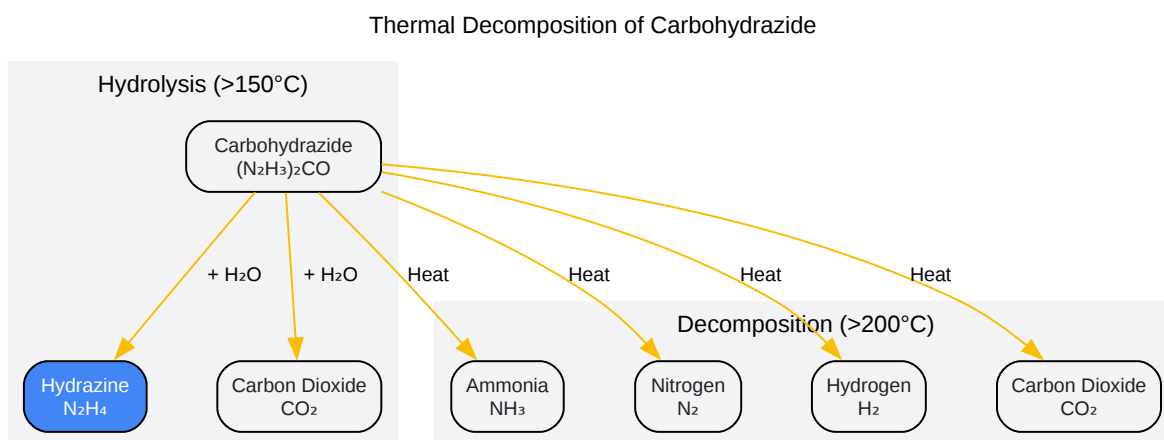


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Caption: Reaction of **carbohydrazide** with oxygen to form harmless byproducts.

Thermal Decomposition Pathway

At elevated temperatures, **carbohydrazide** undergoes decomposition. The decomposition products vary with temperature.



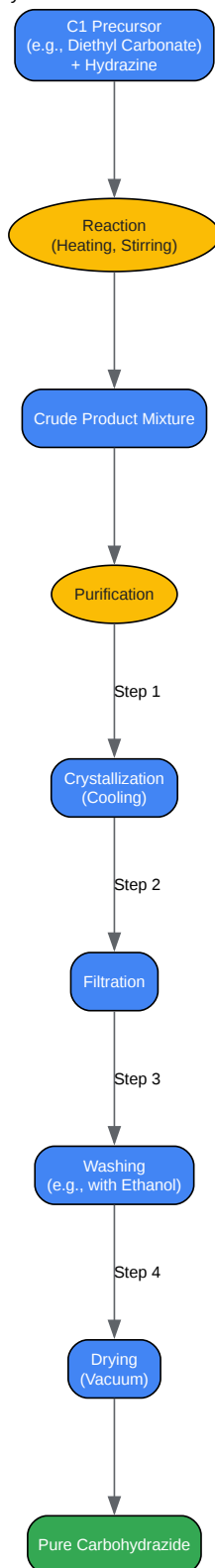
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Caption: Thermal decomposition pathways of **carbohydrazide** at different temperatures.[4]

General Synthesis Workflow

This diagram outlines the generalized workflow for the synthesis of **carbohydrazide** from a C1 precursor and hydrazine, followed by purification.

General Synthesis and Purification Workflow



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Caption: A generalized workflow for the synthesis and purification of **carbohydrazide**.

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